

# An In-depth Technical Guide to 2-bromo-N-phenylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-bromo-N-phenylaniline**

Cat. No.: **B1276325**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise yet comprehensive overview of the fundamental physicochemical properties of **2-bromo-N-phenylaniline**, a chemical compound of interest in various research and development applications. The information is presented to meet the needs of researchers, scientists, and professionals in the field of drug development.

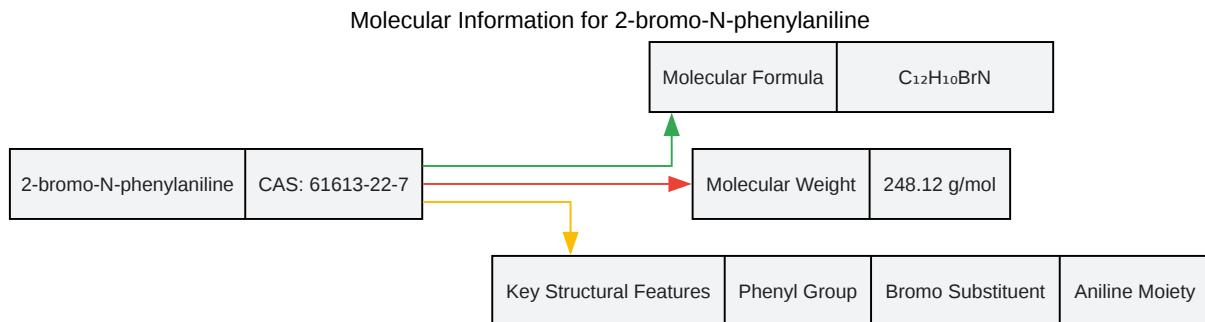
## Physicochemical Data Summary

The core molecular and physical properties of **2-bromo-N-phenylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Formula	C12H10BrN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	248.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	61613-22-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	N-(2-Bromophenyl)aniline	<a href="#">[2]</a>
Physical Form	Liquid	<a href="#">[4]</a>
Purity	Typically ≥97%	<a href="#">[2]</a> <a href="#">[4]</a>

# Molecular Structure and Information

The structural and informational properties of **2-bromo-N-phenylaniline** are detailed below.



[Click to download full resolution via product page](#)

## *Molecular properties of 2-bromo-N-phenylaniline.*

### Experimental Protocols

Detailed experimental protocols for the synthesis or application of **2-bromo-N-phenylaniline** are highly specific to the research context. As a commercially available research chemical, it is often utilized as a building block in organic synthesis.<sup>[1][3]</sup> Researchers should refer to specific literature or patents that describe the use of **2-bromo-N-phenylaniline** in their field of interest for detailed experimental methodologies.

### Signaling Pathways

Information regarding the direct involvement of **2-bromo-N-phenylaniline** in specific biological signaling pathways is not extensively documented in publicly available literature. Its utility is primarily established in the context of chemical synthesis.<sup>[3]</sup> Further research would be required to elucidate any potential biological activity and associated signaling cascades.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 61613-22-7 | 2-Bromo-N-phenylaniline - Moldb [moldb.com]
- 2. chemscene.com [chemscene.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 2-Bromo-N-phenylaniline | 61613-22-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-bromo-N-phenylaniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1276325#2-bromo-n-phenylaniline-molecular-weight-and-formula\]](https://www.benchchem.com/product/b1276325#2-bromo-n-phenylaniline-molecular-weight-and-formula)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)